

5-Methylquinoline as a building block in organic synthesis

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Compound of Interest

Compound Name: **5-Methylquinoline**

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An In-depth Technical Guide to **5-Methylquinoline** as a Building Block in Organic Synthesis

For Researchers, Scientists, and Drug Development Professionals

Introduction

Quinoline and its derivatives are fundamental heterocyclic scaffolds in the fields of medicinal chemistry, drug discovery, and materials science.^[1] The quinoline nucleus is a key structural motif in a wide array of pharmaceuticals, exhibiting diverse biological activities including anticancer, antibacterial, antiviral, and antiparasitic properties.^[1] Among the various substituted quinolines, **5-methylquinoline** emerges as a particularly valuable building block in organic synthesis. The presence of the methyl group at the 5-position imparts unique electronic and steric properties, influencing its reactivity and making it a versatile precursor for a range of complex molecules.^[2]

This technical guide provides a comprehensive overview of **5-methylquinoline**, focusing on its physical and chemical properties, reactivity, and its applications as a synthetic intermediate. Detailed experimental protocols for key transformations and a summary of its quantitative data are presented to assist researchers in leveraging this important molecule.

Physical and Chemical Properties

5-Methylquinoline is a colorless to light yellow or brown oily liquid under standard conditions.^{[2][3]} It is miscible with common organic solvents like ethanol and ether, and soluble in

benzene, while being only slightly soluble in water.[3][4]

Property	Value
CAS Number	7661-55-4
Molecular Formula	C ₁₀ H ₉ N
Molecular Weight	143.19 g/mol
Appearance	Colorless to light yellow or brown liquid
Melting Point	19 °C
Boiling Point	262.7 °C
Density	1.0830 g/cm ³ (at 20 °C)
Refractive Index	1.6219 (at 20 °C)
pKa	5.2 (at 20 °C)
Solubility	Miscible with ethanol and ether; soluble in benzene; slightly soluble in water.

(Data sourced from:[2][3][4][5][6])

Spectroscopic Data

Spectroscopic analysis is crucial for the characterization and identification of **5-methylquinoline** and its derivatives.

Spectroscopic Technique	Key Data
¹ H NMR (CDCl ₃)	Methyl proton resonance at δ 2.65 ppm.
¹³ C NMR	Chemical shifts have been reported and are used to distinguish isomers.
GC-MS (m/z)	Molecular ion peak at 143.

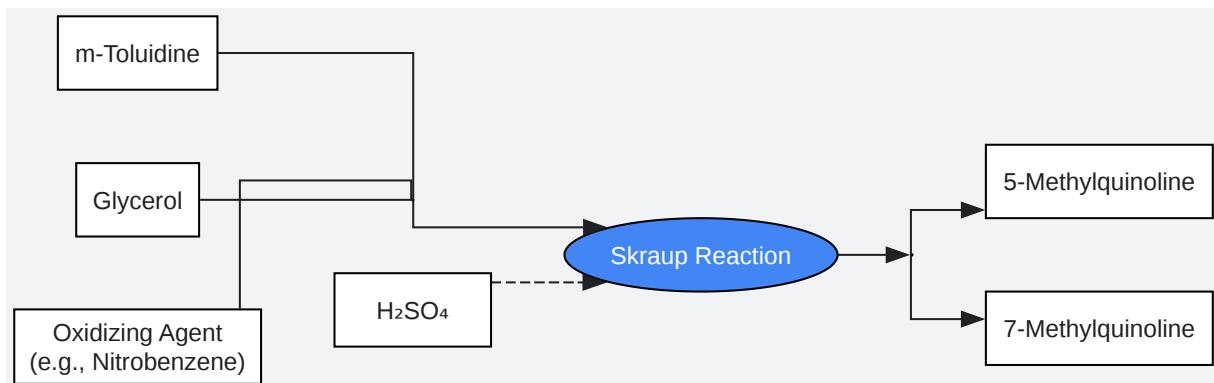
(Data sourced from:[2][5])

Reactivity and Synthetic Applications

The reactivity of **5-methylquinoline** is dictated by the interplay between the electron-withdrawing nitrogen atom in the pyridine ring and the electron-donating methyl group on the benzene ring.

Synthesis of the 5-Methylquinoline Core

The construction of the **5-methylquinoline** scaffold can be achieved through several classic cyclization reactions. The Skraup synthesis is a well-known method that involves the reaction of an aniline with glycerol, sulfuric acid, and an oxidizing agent.[7][8] When m-toluidine is used as the starting aniline, a mixture of **5-methylquinoline** and 7-methylquinoline is typically produced, necessitating separation.[2]



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Caption: Skraup synthesis of 5- and 7-methylquinoline.

Other notable methods for synthesizing the quinoline core include the Doebner-von Miller, Combes, and Friedländer syntheses.[2][7]

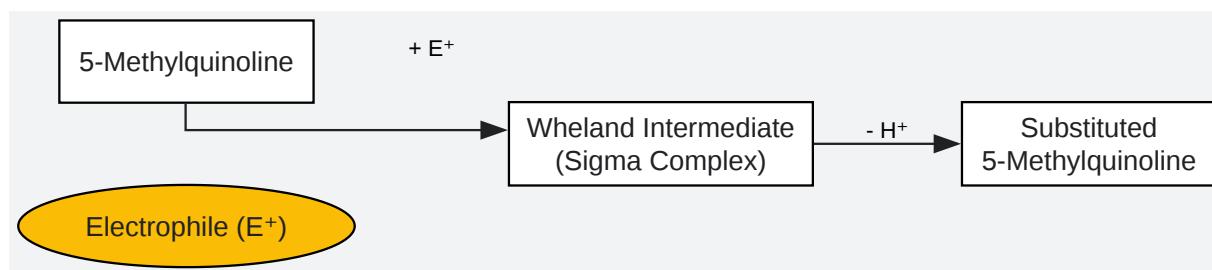
Reactions of the Quinoline Ring: Electrophilic Aromatic Substitution

Electrophilic aromatic substitution (EAS) on the quinoline ring occurs preferentially on the more electron-rich benzene ring.[9][10][11] The nitrogen atom deactivates the pyridine ring towards

electrophilic attack. In quinoline itself, substitution occurs primarily at the C5 and C8 positions. [10][11][12] For **5-methylquinoline**, the directing effects of the methyl group and the quinoline nitrogen influence the position of substitution.

Common EAS reactions include:

- Nitration: Can be achieved using a mixture of nitric acid and sulfuric acid.[2]
- Halogenation: Various methods can be employed to introduce halogen atoms onto the quinoline ring.[2]
- Sulfonation: The introduction of a sulfonyl group can be achieved through reactions like chlorosulfonation.[2]



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Caption: General mechanism of electrophilic substitution.

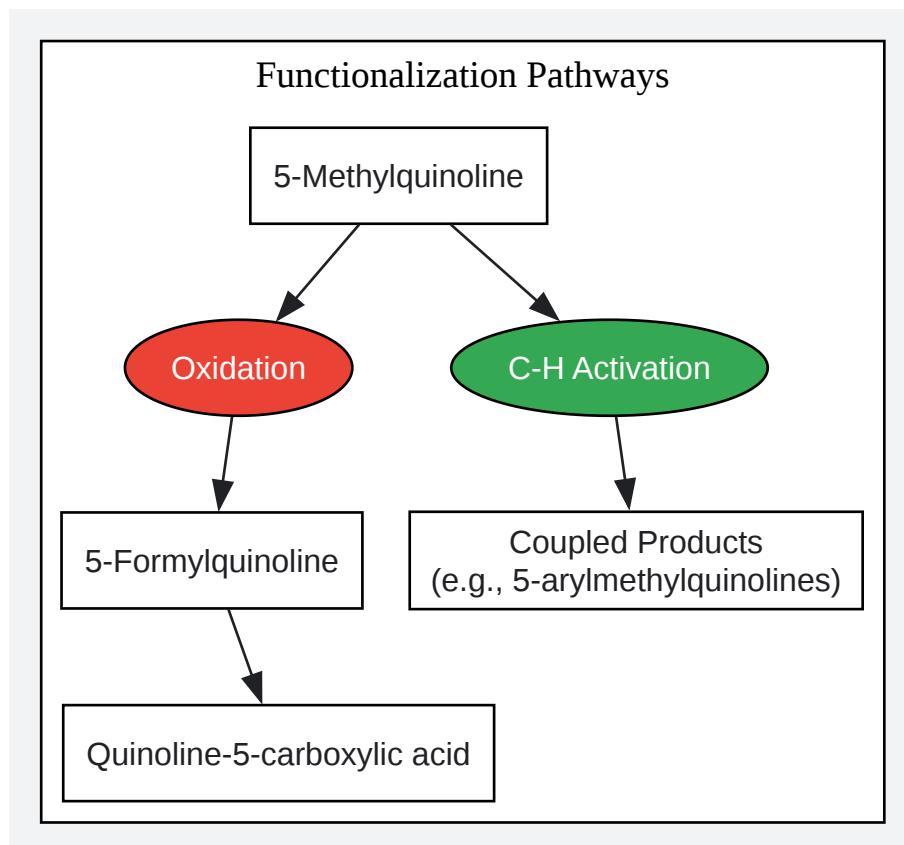
Functionalization of the Methyl Group

The methyl group at the C5 position is a key handle for further synthetic transformations. C(sp³)-H bond functionalization of methylquinolines is a growing area of research, allowing for the introduction of various functional groups directly onto the methyl carbon.[13][14][15] This avoids the need for pre-functionalized starting materials and offers a more atom-economical approach.

Reactions targeting the methyl group include:

- Oxidation: The methyl group can be oxidized to an aldehyde or a carboxylic acid, providing a gateway to a wide range of other functional groups.

- C-H Activation/Cross-Coupling: Transition metal-catalyzed C-H activation can be used to form new C-C or C-heteroatom bonds at the methyl position.[2]



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Caption: Functionalization of the 5-methyl group.

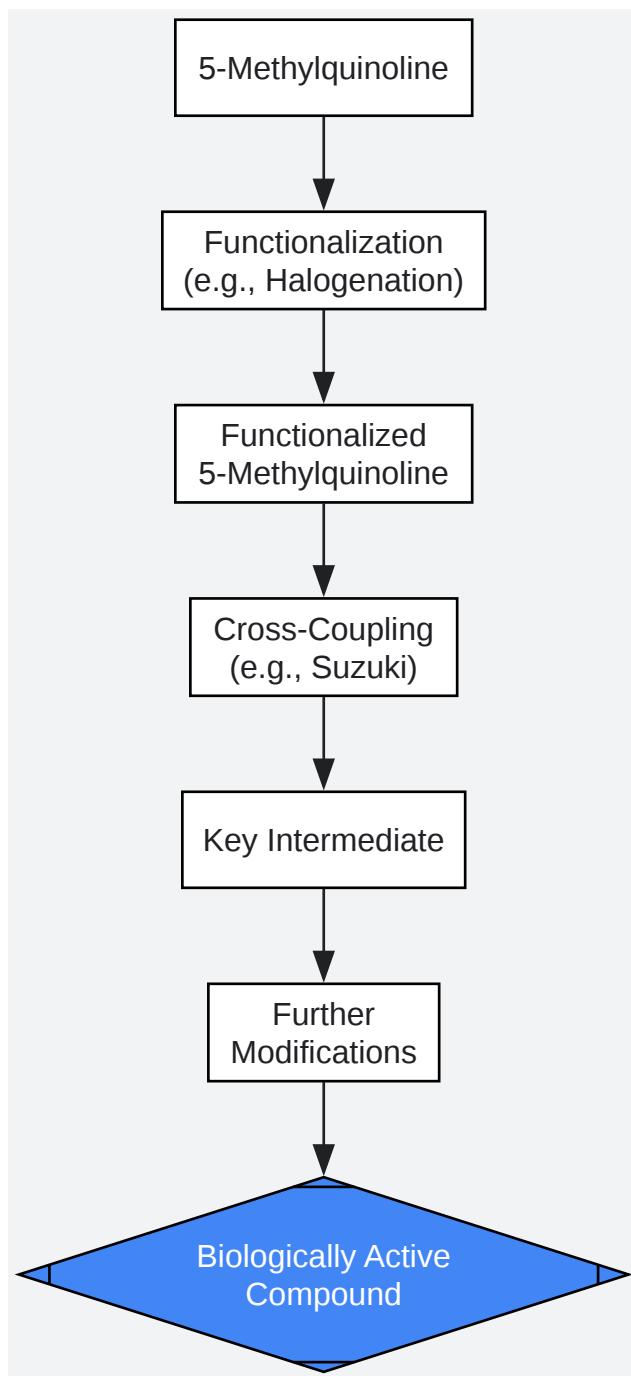
Cross-Coupling Reactions

Derivatives of **5-methylquinoline**, such as halo- or triflate-substituted analogs, are excellent substrates for various transition metal-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira). These reactions are powerful tools for constructing complex molecular architectures by forming new carbon-carbon and carbon-heteroatom bonds.[16][17]

Applications in Drug Discovery and Materials Science

The **5-methylquinoline** scaffold is a valuable building block for the synthesis of biologically active molecules and functional materials.

- Drug Discovery: Derivatives of **5-methylquinoline** have been investigated for their potential therapeutic applications. For instance, the **5-methylquinoline**-8-ol moiety has been explored for its interaction with dopamine receptors, suggesting potential in neuropharmacology.[2] Additionally, some derivatives have been evaluated for their cytotoxicity against cancer cell lines.[2] The quinoline core, in general, is present in numerous approved drugs for various diseases.[1][13]
- Materials Science: **5-Methylquinoline** is used in the synthesis of photosensitizing dyes.[3][4] The rigid, planar structure of the quinoline ring system makes it an attractive component for the construction of organic electronic materials.



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